

Technical Guide: 4-(Chloromethyl)-2-methoxy-1-nitrobenzene (CAS 6378-19-4)

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2-methoxy-1-nitrobenzene

CAS No.: 68837-96-7

Cat. No.: B3056081

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Executive Summary & Chemical Identity[1]

4-(Chloromethyl)-2-methoxy-1-nitrobenzene, widely recognized by its CAS registry number 6378-19-4, is a critical benzylic electrophile used in the synthesis of pharmaceuticals, agrochemicals, and functional dyes.

Critical Structural Clarification: There is a frequent nomenclature ambiguity in commercial catalogs regarding the substitution pattern of this CAS number.

- CAS 6378-19-4 corresponds to 4-(Chloromethyl)-2-nitroanisole (also known as 4-Methoxy-3-nitrobenzyl chloride).[1]
- Structure: The methoxy group (-OCH₃) is at position 1, the nitro group (-NO₂) is at position 2, and the chloromethyl group (-CH₂Cl) is at position 4.
- Distinction: This is distinct from the isomer **4-(Chloromethyl)-2-methoxy-1-nitrobenzene** (where NO₂ is at position 1), although the names are often used interchangeably in loose trade vernacular. This guide focuses on the CAS 6378-19-4 entity.[1][2]

Chemical Profile

Property	Value
IUPAC Name	1-(Chloromethyl)-4-methoxy-3-nitrobenzene
Common Synonyms	4-Methoxy-3-nitrobenzyl chloride; 4-(Chloromethyl)-2-nitroanisole
CAS Number	6378-19-4
Molecular Formula	C ₈ H ₈ ClNO ₃
Molecular Weight	201.61 g/mol
SMILES	<chem>COC1=C(C=C(C=C1)CCl)[O-]</chem>

Physicochemical Properties[2][5][6]

The following data aggregates experimental values from industrial certificates of analysis (CoA) and safety data sheets.

Parameter	Specification	Notes
Physical State	Solid (Crystalline powder)	Typically pale yellow to yellow.
Melting Point	86 – 88 °C	Sharp melting range indicates high purity capability.
Boiling Point	195 – 196 °C	At 15 Torr (Reduced pressure required to prevent decomposition).
Density	1.317 g/cm ³	Predicted/Calculated.[1]
Solubility	Soluble in DCM, THF, Ethyl Acetate	Hydrolyzes slowly in water; reactive in protic solvents.
Flash Point	~161 °C	Closed Cup.

Synthetic Methodologies

The synthesis of CAS 6378-19-4 is governed by the directing effects of the methoxy (activating, ortho/para) and nitro (deactivating, meta) groups.[3] The chloromethyl group is introduced at the position para to the methoxy group and meta to the nitro group, which is the most electronically activated position on the ring.

Method A: Chloromethylation (Blanc Reaction) - Industrial Route

This pathway utilizes o-nitroanisole as the starting material. The reaction is an electrophilic aromatic substitution.

- Reagents: o-Nitroanisole, Formaldehyde (or Paraformaldehyde), Hydrogen Chloride (gas), Zinc Chloride (catalyst).
- Conditions: 60–80 °C, anhydrous conditions.
- Mechanism: The zinc chloride acts as a Lewis acid to generate the electrophilic chloromethylating species from formaldehyde and HCl.

Method B: Chlorination of Alcohol - Laboratory Route

For higher purity requirements in drug discovery, the conversion of the corresponding benzyl alcohol is preferred to avoid bis-chloromethylation byproducts.

- Precursor: 4-Methoxy-3-nitrobenzyl alcohol.
- Reagent: Thionyl Chloride (SOCl₂) or Methanesulfonyl chloride (MsCl)/LiCl.
- Protocol:
 - Dissolve alcohol in Dichloromethane (DCM) at 0 °C.
 - Add SOCl₂ dropwise (1.2 equivalents).
 - Stir at room temperature for 2–4 hours.
 - Quench with saturated NaHCO₃, extract, and crystallize from Hexane/EtOAc.

Visualization: Synthetic Pathways

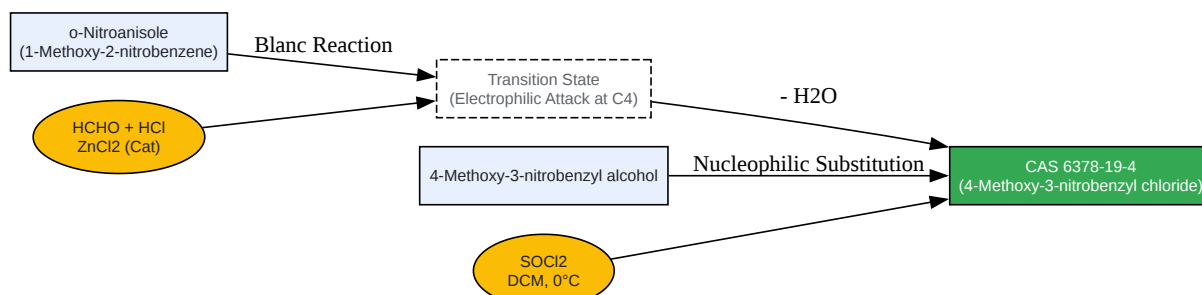


Fig 1. Industrial (Blanc) and Laboratory (SOCl₂) Synthesis Pathways

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Applications in Drug Development[5][7][8][9][10]

CAS 6378-19-4 serves as a "linchpin" intermediate, allowing the attachment of the 3-nitro-4-methoxybenzyl moiety to pharmacophores. This moiety is valuable for two reasons:

- **Electronic Modulation:** The nitro group withdraws electrons, influencing the pK_a of nearby amines.
- **Synthetic Versatility:** The nitro group is a "masked" aniline. Post-alkylation, it can be reduced to an amine (–NH₂), allowing for further functionalization (e.g., urea formation, amidation).

Key Reaction: N-Alkylation of Heterocycles

The benzylic chloride is highly reactive toward secondary amines and nitrogen heterocycles (S_N2 mechanism).

Protocol: General N-Alkylation

- **Setup:** Charge a reaction vessel with the secondary amine (1.0 eq) and Potassium Carbonate (K₂CO₃, 2.0 eq) in Acetonitrile (MeCN).

- Addition: Add CAS 6378-19-4 (1.1 eq) dissolved in MeCN dropwise at room temperature.
- Optimization: If reaction is sluggish, add catalytic Potassium Iodide (KI, 0.1 eq) to generate the more reactive benzyl iodide in situ (Finkelstein condition).
- Workup: Filter inorganic salts, concentrate filtrate, and purify via flash chromatography.

Downstream Transformations

Once the benzyl group is attached, the nitro group allows access to 3-amino-4-methoxybenzyl derivatives, which are precursors to:

- Kinase Inhibitors: Used in the synthesis of specific pyrrolo-fused heterocycles targeting lymphoma cell lines (e.g., pyrrolo[3',4':3,4]cyclohepta[1,2-d][1,2]oxazoles) [1].
- Benzoic Acid Derivatives: Oxidation of the chloromethyl group yields 4-methoxy-3-nitrobenzoic acid, a scaffold for amide-based drugs and dyes [2].

Visualization: Reactivity Profile

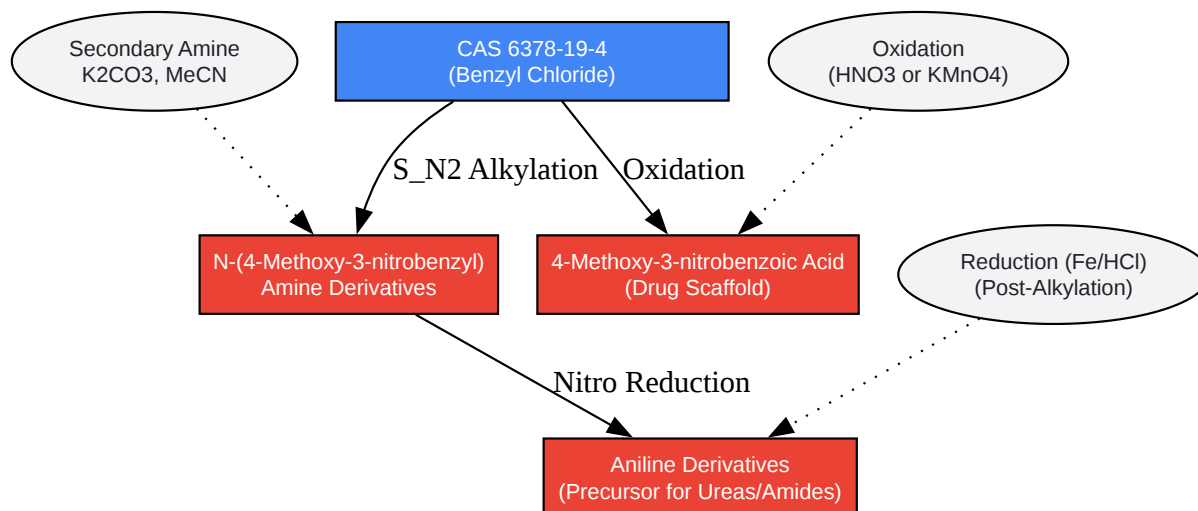


Fig 2. Divergent Reactivity Profile of CAS 6378-19-4

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Handling & Safety (SHE Profile)

Signal Word: DANGER

Hazard Class	H-Code	Statement
Skin Corrosion	H314	Causes severe skin burns and eye damage.
Acute Toxicity	H302	Harmful if swallowed.
Sensitization	H317	May cause an allergic skin reaction.

Critical Handling Protocol:

- Lachrymator: This compound releases HCl upon hydrolysis and is a potent lachrymator (tear gas effect). Always handle in a functioning fume hood.
- Decontamination: Spills should be neutralized with dilute ammonia or sodium carbonate solution before wiping.
- Storage: Store at +2°C to +8°C. Moisture sensitive. Keep container tightly closed to prevent hydrolysis to the benzyl alcohol and HCl gas buildup.

References

- National Center for Biotechnology Information (NCBI). Identification of pyrrolo[3',4':3,4]cyclohepta[1,2-d][1,2]oxazoles as promising new candidates for the treatment of lymphomas.[4] PubChem. Available at: [\[Link\]](#)
- Google Patents. Method for preparing 3-nitro-4-methoxy benzoic acid (CN104356000A).

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- [3. benchchem.com \[benchchem.com\]](#)
- [4. Identification of pyrrolo\[3',4':3,4\]cyclohepta\[1,2-d\]\[1,2\]oxazoles as promising new candidates for the treatment of lymphomas - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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